

Application Notes and Protocols for Ptp1B-IN-18 in Cell Culture

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Compound of Interest

Compound Name: *Ptp1B-IN-18*

Cat. No.: *B14889392*

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Introduction

Protein Tyrosine Phosphatase 1B (PTP1B), encoded by the PTPN1 gene, is a non-receptor phosphatase that is a critical negative regulator in various signaling cascades.[1] Localized primarily on the cytoplasmic face of the endoplasmic reticulum, PTP1B dephosphorylates key proteins such as the insulin receptor (IR) and its substrates (IRS), as well as Janus kinase 2 (JAK2), a downstream effector of the leptin receptor.[2][3][4] By terminating these signals, PTP1B plays a significant role in metabolism.[5] Its overexpression or increased activity is linked to insulin resistance, type 2 diabetes, and obesity.[2][5]

Furthermore, PTP1B has a dual role in oncology. While sometimes acting as a tumor suppressor, it has also been identified as a positive mediator in certain cancers, such as HER2-positive breast cancer, by activating Src kinase.[2][4][5] This makes PTP1B a compelling therapeutic target for metabolic diseases and specific types of cancer.[6]

Ptp1B-IN-18 is an orally active, complete mixed-type inhibitor of PTP1B. These application notes provide a comprehensive guide for its use in cell culture, including detailed protocols for assessing its biological activity.

Ptp1B-IN-18: Properties and Mechanism of Action

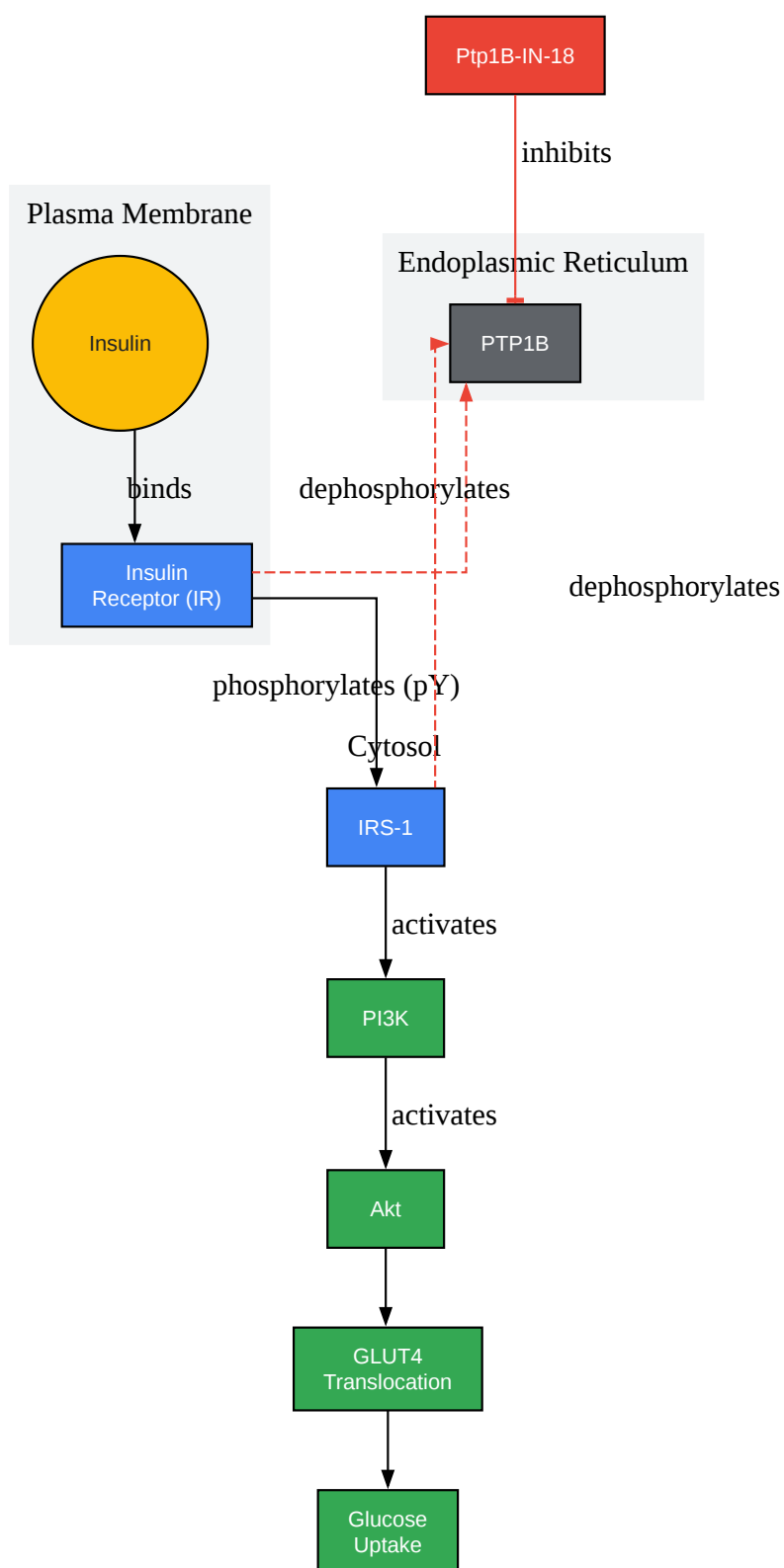
Ptp1B-IN-18 inhibits the enzymatic activity of PTP1B, thereby preventing the dephosphorylation of its target substrates. This leads to prolonged and enhanced signaling downstream of pathways like the insulin and leptin cascades.

Table 1: Physicochemical and Pharmacological Properties of **Ptp1B-IN-18**

Property	Value	Reference
Mechanism of Action	Complete mixed-type inhibitor of PTP1B	[7]
Ki Value	35.2 μ M	[7]
Molecular Formula	C ₂₆ H ₁₉ N ₃ O ₄ S	
Molecular Weight	469.51 g/mol	
Solubility	10 mM in DMSO	
CAS Number	2848581-84-8	

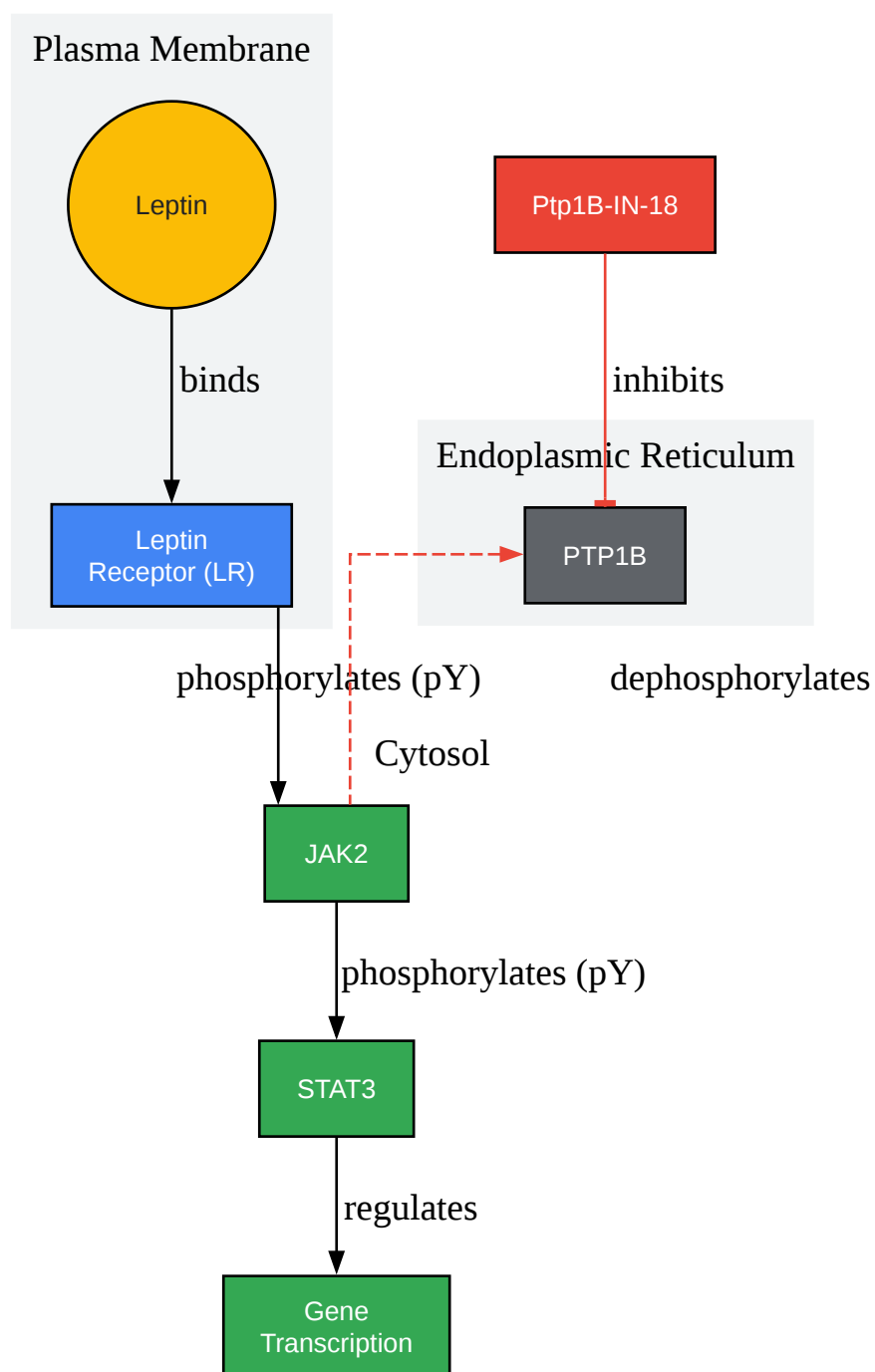
Signaling Pathways Modulated by Ptp1B-IN-18

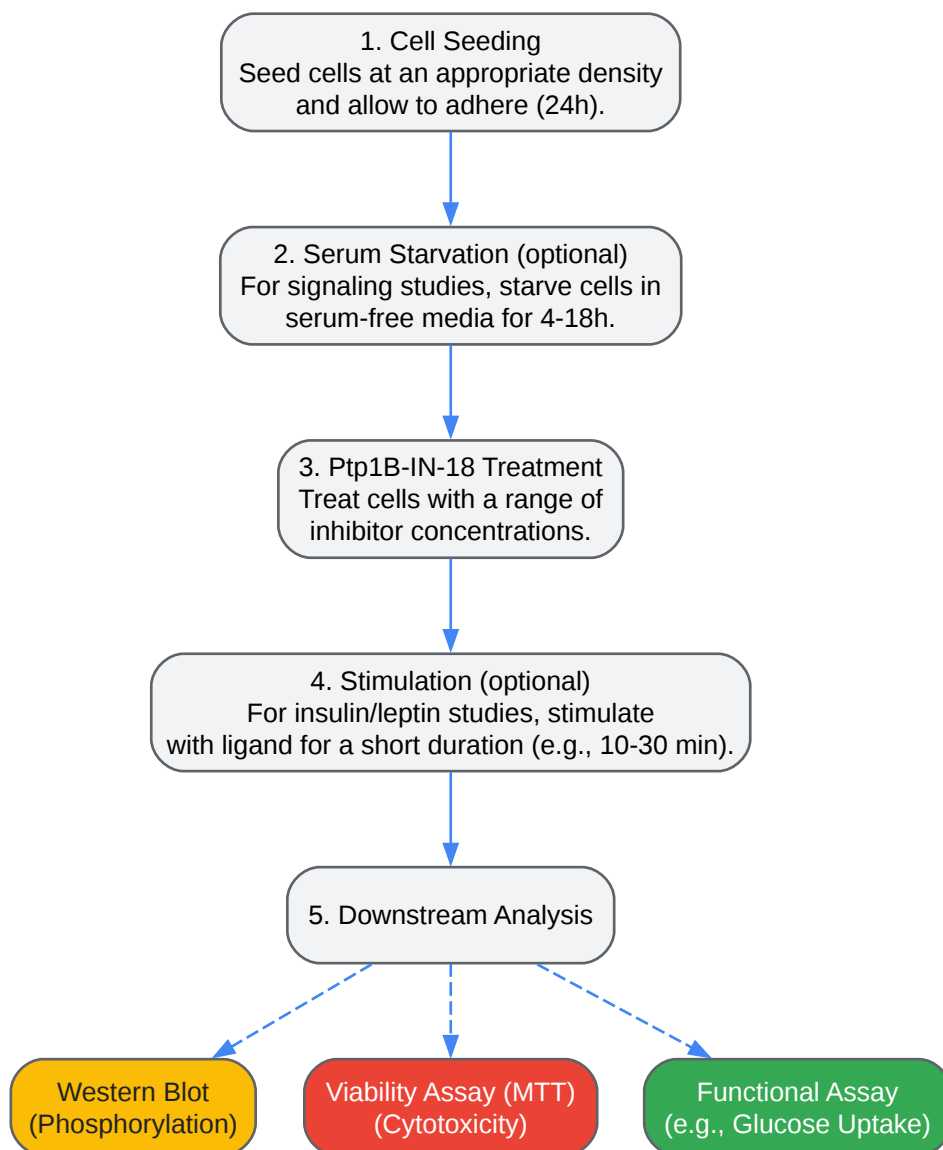
Inhibition of PTP1B is expected to potentiate signaling pathways that are negatively regulated by this phosphatase. Below are diagrams illustrating the key intervention points of a PTP1B inhibitor like **Ptp1B-IN-18**.



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Caption: PTP1B inhibition in the insulin signaling pathway.





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